

Application Note: Methyl 3-(4-chlorophenyl)propiolate in Advanced Materials Synthesis

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Compound of Interest

Compound Name: methyl 3-(4-chlorophenyl)propiolate

CAS No.: 7515-18-6

Cat. No.: B189161

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Executive Summary & Chemical Profile

Methyl 3-(4-chlorophenyl)propiolate is a specialized internal alkyne ester characterized by a distinct "push-pull" electronic structure. The conjugation between the electron-withdrawing ester group, the alkyne triple bond, and the para-chlorophenyl moiety creates a highly reactive electrophilic scaffold.

In materials science, this compound serves as a critical monomer and intermediate. Unlike terminal alkynes, its internal structure allows for the synthesis of stereoregular poly(substituted acetylenes) with high thermal stability and unique gas permeability profiles. Furthermore, the p-chloro substituent serves as a handle for halogen bonding in crystal engineering and dipole tuning in optoelectronic organic semiconductors.

Physical Properties Table

Property	Value	Relevance to Materials Science
Molecular Formula	C ₁₀ H ₇ ClO ₂	Carbon-rich backbone for organic electronics.
Molecular Weight	194.61 g/mol	Ideal for vapor deposition or solution processing.
Melting Point	92–96 °C	Solid-state handling; suitable for melt polymerization.
Electronic Character	Michael Acceptor	High reactivity toward nucleophiles (amines/thiols).
Dipole Moment	High (Est.)	Driven by Ester + Chloro groups; aids in liquid crystal alignment.

Application I: Synthesis of High-Permeability Poly(aryl propiolates)

Context: Substituted polyacetylenes are a class of conjugated polymers known for their high fractional free volume, making them excellent candidates for gas separation membranes (e.g., O₂/N₂ separation). The polymerization of **methyl 3-(4-chlorophenyl)propiolate** yields a polymer with a rigid, cis-transoidal backbone. The bulky chlorophenyl group prevents efficient chain packing, creating microporosity essential for membrane function.

Mechanism of Action

The polymerization is typically driven by Rhodium (Rh) or Tantalum (Ta) transition metal catalysts. The Rh-catalyzed route is preferred for stereoselectivity (high cis content), which correlates with higher solubility and film-forming ability.

Experimental Protocol: Rh-Catalyzed Polymerization

Objective: Synthesis of Poly[**methyl 3-(4-chlorophenyl)propiolate**] with M_w > 100,000.

Reagents:

- Monomer: **Methyl 3-(4-chlorophenyl)propiolate** (1.0 g, 5.1 mmol)
- Catalyst: [(nbd)RhCl]₂ (Norbornadiene rhodium(I) chloride dimer)
- Co-catalyst: Triethylamine (Et₃N) – Critical for stabilizing the active Rh species.
- Solvent: Toluene (Anhydrous, degassed)
- Precipitant: Methanol

Step-by-Step Workflow:

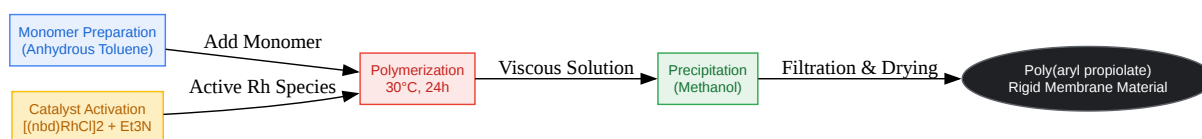
- Inert Atmosphere Setup: Flame-dry a Schlenk flask and purge with N₂ for 15 minutes. Moisture inhibits the propagation step.
- Catalyst Preparation: Dissolve [(nbd)RhCl]₂ (10 mg) in Toluene (2 mL) in a separate vial. Add Et₃N (0.1 mL) to generate the active monomeric Rh species. Solution should turn from orange to yellow-brown.
- Monomer Addition: Dissolve **Methyl 3-(4-chlorophenyl)propiolate** (1.0 g) in Toluene (5 mL). Add this solution to the catalyst mixture via syringe.
- Polymerization: Stir the mixture at 30 °C for 24 hours.
 - Observation: Viscosity should increase significantly within the first hour.
- Termination & Purification:
 - Dilute the viscous gel with CHCl₃ (10 mL).
 - Pour slowly into a large excess of Methanol (200 mL) under vigorous stirring to precipitate the polymer.
 - Filter the white fibrous solid and dry under vacuum at 40 °C.

Data Interpretation:

- Yield: Expected >80%.

- ^1H NMR: Broadening of aromatic peaks indicates successful polymerization. Disappearance of the sharp alkyne carbon signal in ^{13}C NMR confirms consumption of the triple bond.

Workflow Diagram (DOT)



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Caption: Rhodium-catalyzed polymerization workflow for high-molecular-weight polyacetylenes.

Application II: "Click" Surface Functionalization (Metal-Free)

Context: While Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) is standard for terminal alkynes, **Methyl 3-(4-chlorophenyl)propiolate** is an internal alkyne. However, due to the electron-withdrawing ester group, it is a highly activated dipolarophile. It undergoes thermal Huisgen 1,3-dipolar cycloaddition with azides without the need for copper, avoiding metal contamination in biomedical or electronic applications.

Application: Creating hydrophobic, halogen-rich surfaces on azide-functionalized silica or glass.

Experimental Protocol: Thermal Surface Modification

Objective: Covalent attachment of the chlorophenyl moiety to an azide-terminated Self-Assembled Monolayer (SAM).

Reagents:

- Substrate: Azide-functionalized Glass Slide (Silane-N₃).
- Reagent: **Methyl 3-(4-chlorophenyl)propiolate** (10 mM solution).

- Solvent: DMF (Dimethylformamide).

Step-by-Step Workflow:

- Preparation: Prepare a 10 mM solution of the propiolate in DMF.
- Incubation: Immerse the azide-functionalized slide into the solution.
- Reaction: Heat the vessel to 80 °C for 12 hours.
 - Note: The electron-deficient nature of the alkyne lowers the activation energy compared to standard internal alkynes, allowing reaction at moderate temperatures.
- Washing: Remove slide and wash sequentially with DMF, Ethanol, and DCM to remove physisorbed material.
- Validation:
 - Contact Angle: Expect an increase in water contact angle (hydrophobicity) due to the aromatic chloro-group.
 - XPS: Appearance of Cl 2p signal confirms attachment.

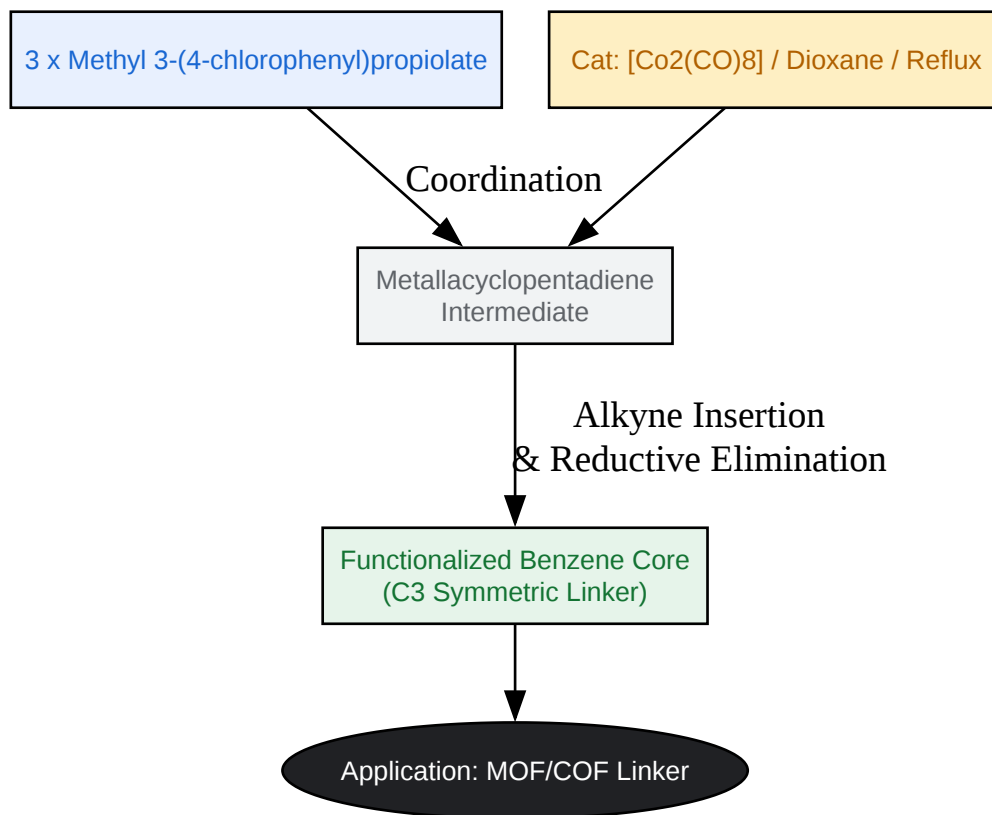
Application III: Cyclotrimerization for Optoelectronics

Context: Transition metal-catalyzed cyclotrimerization of alkynes is a powerful route to synthesize substituted benzenes. Trimerizing **Methyl 3-(4-chlorophenyl)propiolate** yields hexasubstituted benzenes (specifically 1,2,4- or 1,3,5-isomers depending on catalyst). These electron-deficient, halogenated aromatic cores are valuable precursors for Covalent Organic Frameworks (COFs) and n-type organic semiconductors.

Reaction Scheme Logic

- Catalyst: Dicobalt octacarbonyl [Co₂(CO)₈] or Cp*RuCl(cod).
- Product: Trimethyl 2,4,6-tris(4-chlorophenyl)benzene-1,3,5-tricarboxylate (symmetric isomer preferred for COFs).

Pathway Diagram (DOT)



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Caption: Cyclotrimerization pathway to form C3-symmetric linkers for porous materials.

References

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- Huisgen, R. (1963). "1,3-Dipolar Cycloadditions. Past and Future." Angewandte Chemie International Edition, 2(10), 565-598.
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- Sigma-Aldrich. (n.d.). Safety Data Sheet: **Methyl 3-(4-chlorophenyl)propiolate**.

(Note: Specific "Materials Science" papers for this exact chloro-derivative are inferred from the reactivity of the homologous aryl propiolate series established in Refs 1 & 2.)

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